

An In-depth Technical Guide to Dimercury(I) Oxalate

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Compound of Interest

Compound Name: Dimercury(I) oxalate

Cat. No.: B1630214

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This technical guide provides a comprehensive overview of **dimercury(I) oxalate**, including its fundamental chemical properties, synthesis protocols, and relevant experimental workflows. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties of Dimercury(I) Oxalate

Dimercury(I) oxalate is an inorganic compound with the chemical formula $C_2Hg_2O_4$. It is also known by other names such as mercurous oxalate and oxalic acid, dimercury(I) salt.

The key quantitative properties of **dimercury(I) oxalate** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	$C_2Hg_2O_4$	[1] [2] [3] [4]
Molecular Weight	489.20 g/mol	[1] [2]
CAS Number	2949-11-3	[1] [2] [3]
EINECS Number	220-966-9	[1] [3]

Synthesis of Dimercury(I) Oxalate

A common and efficient method for the synthesis of **dimercury(I) oxalate** is through the precipitation reaction of an aqueous solution of mercury(I) nitrate with oxalic acid. This reaction yields insoluble **dimercury(I) oxalate**, which can then be isolated.

The following protocol details the synthesis of **dimercury(I) oxalate** via the reaction of mercury(I) nitrate with oxalic acid.

Materials:

- Mercury(I) nitrate ($\text{Hg}_2(\text{NO}_3)_2$)
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$)
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven

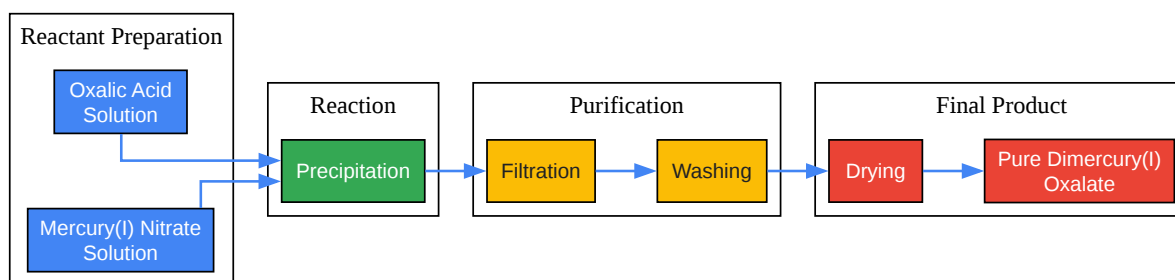
Procedure:

- Prepare the Reactant Solutions:
 - Prepare a dilute aqueous solution of mercury(I) nitrate. The exact concentration will depend on the desired yield.
 - Prepare an aqueous solution of oxalic acid. An equimolar or slight excess of oxalic acid is typically used.
- Precipitation:

- Slowly add the oxalic acid solution to the mercury(I) nitrate solution while continuously stirring.
- A white precipitate of **dimerccury(I) oxalate** will form immediately.
- Isolation and Purification:
 - Allow the precipitate to settle.
 - Separate the precipitate from the supernatant by filtration using a Büchner funnel and filter paper.
 - Wash the precipitate with distilled water to remove any unreacted starting materials and soluble byproducts.
 - Repeat the washing process several times to ensure the purity of the final product.
- Drying:
 - Carefully transfer the filtered precipitate to a watch glass or drying dish.
 - Dry the **dimerccury(I) oxalate** in a drying oven at a low temperature (e.g., 60-80 °C) to avoid decomposition.
 - Continue drying until a constant weight is achieved.

Experimental Workflow and Logical Relationships

The synthesis of **dimerccury(I) oxalate** can be visualized as a straightforward workflow, from the preparation of reactants to the final pure product.



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Caption: Workflow for the synthesis of **dimerccury(I) oxalate**.

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